

# what is the molecular weight of 2-phenylethanethiol

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## Compound of Interest

Compound Name: 2-Phenylethanethiol

Cat. No.: B1584568

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## An In-depth Technical Guide to 2-Phenylethanethiol

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2-Phenylethanethiol**, also known as phenethyl mercaptan, is an organosulfur compound with the chemical formula  $C_8H_{10}S$ .<sup>[1]</sup> It is a colorless liquid with a characteristic odor and is of significant interest in various fields of chemical and pharmaceutical research. Its unique properties, stemming from the presence of a thiol group and a phenyl ring, make it a versatile building block in organic synthesis and a subject of study in medicinal chemistry and materials science. This guide provides a comprehensive overview of its physicochemical properties, synthesis, analytical methods, and potential biological significance.

### Physicochemical Properties of 2-Phenylethanethiol

A clear understanding of the physical and chemical properties of **2-phenylethanethiol** is fundamental for its application in research and development. The following table summarizes its key quantitative data.

Property	Value	Reference
Molecular Formula	C8H10S	[1][2]
Molecular Weight	138.23 g/mol	[1][2]
CAS Number	4410-99-5	[2]
Density	1.032 g/mL at 25 °C	
Boiling Point	217-218 °C	
Refractive Index	n <sub>20</sub> /D 1.560	
Synonyms	Phenethyl mercaptan, 2- Phenylethyl mercaptan, Benzeneethanethiol	[1]

## Experimental Protocols

### Synthesis of 2-Phenylethanethiol

A common and effective method for the laboratory-scale synthesis of **2-phenylethanethiol** involves the reaction of a phenethyl halide with thiourea, followed by hydrolysis of the resulting isothiuronium salt.

Materials:

- Phenethyl bromide or phenethyl chloride
- Thiourea
- 95% Ethanol
- 5 N Sodium carbonate solution
- 2 N Hydrochloric acid
- Anhydrous magnesium sulfate
- Nitrogen gas

#### Procedure:

- Formation of the Isothiuronium Salt: In a round-bottomed flask, combine 1 mole of phenethyl bromide (or chloride) with 1.1 moles of thiourea in 50 mL of 95% ethanol.
- Reflux the mixture for 6 hours.
- Upon cooling, the phenethylthiuronium salt will crystallize.
- Filter the salt and use it in the next step without further purification.
- Hydrolysis: In a two-necked flask, suspend 1 mole of the phenethylthiuronium salt in 300 mL of 5 N sodium carbonate solution.
- Reflux the mixture for 2 hours under a slow stream of nitrogen.
- Work-up: Cool the reaction mixture and acidify with 2 N hydrochloric acid.
- The **2-phenylethanethiol** will separate as an oily layer. Separate this layer.
- Dry the organic layer over anhydrous magnesium sulfate.
- Purification: Fractionally distill the product under vacuum in a nitrogen atmosphere. The boiling point is approximately 105 °C at 23 mmHg. The expected yield is around 70%.

## Purity Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

Ensuring the purity of synthesized **2-phenylethanethiol** is critical for its application. GC-MS is a powerful technique for this purpose.

#### Instrumentation:

- Gas chromatograph equipped with a mass selective detector (e.g., Agilent 7890A GC with 5975C MS).
- Capillary column (e.g., DB-5MS, 30 m x 0.25 mm I.D., 0.25 µm film thickness).

#### GC-MS Conditions:

- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Inlet Temperature: 280 °C.
- Injection Mode: Split (e.g., 20:1 ratio).
- Oven Temperature Program:
  - Initial temperature: 40 °C, hold for 1 minute.
  - Ramp: 20 °C/min to 250 °C.
  - Hold: 10 minutes at 250 °C.
- MS Transfer Line Temperature: 250 °C.
- Ion Source Temperature: 200 °C.
- Electron Impact Energy: 70 eV.
- Mass Scan Range: m/z 50-600.

#### Sample Preparation:

Dilute a small amount of the synthesized **2-phenylethanethiol** in a suitable solvent (e.g., dichloromethane or ethanol) before injection.

## Applications in Research and Drug Development

**2-Phenylethanethiol** serves as a versatile tool in various research applications:

- Organic Synthesis: It is used as a building block to introduce the phenethylthiol moiety into larger molecules.
- Nanomaterials: It has been utilized in the preparation of gold nanoclusters, where it acts as a stabilizing ligand.

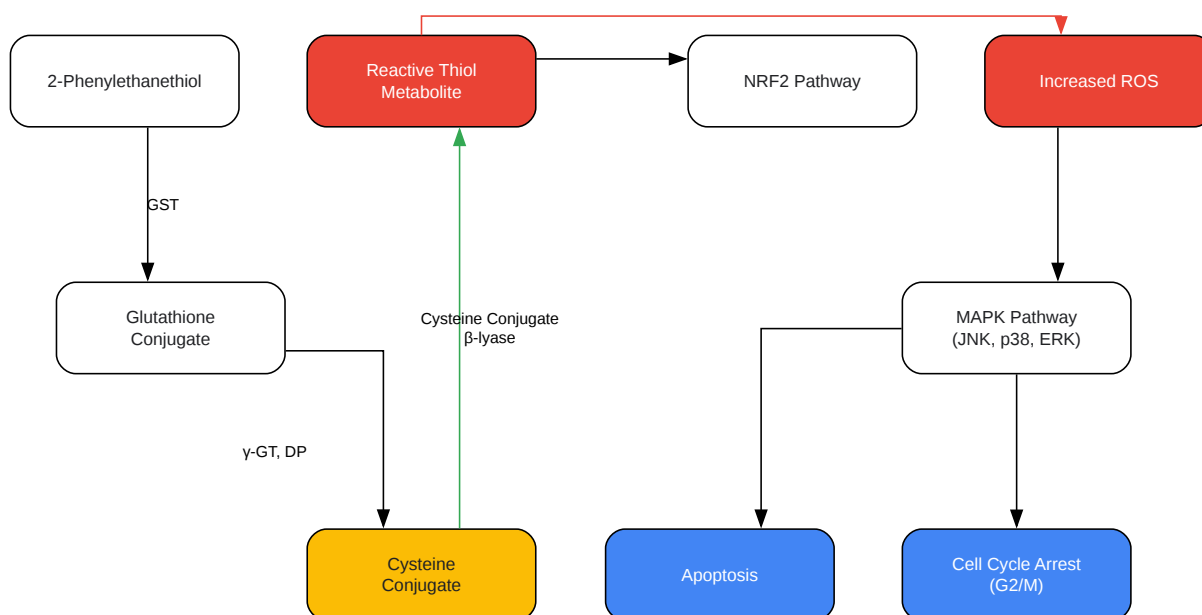
- **Mass Spectrometry:** It can be employed as a derivatization reagent for phosphorylated peptides to enhance their ionization efficiency in matrix-assisted laser desorption/ionization mass spectrometry (MALDI-MS).

## Potential Signaling Pathway Involvement

While direct studies on the signaling pathways modulated by **2-phenylethanethiol** are limited, we can infer potential interactions based on its structural similarity to other well-researched compounds, such as phenethyl isothiocyanate (PEITC), and the known metabolic pathways of thiols.

## Hypothetical Metabolic and Signaling Pathway of 2-Phenylethanethiol

The following diagram illustrates a plausible metabolic and signaling cascade for **2-phenylethanethiol**.



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## References

- 1. Phenethyl isothiocyanate (PEITC) promotes G2/M phase arrest via p53 expression and induces apoptosis through caspase- and mitochondria-dependent signaling pathways in human prostate cancer DU 145 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. peerj.com [peerj.com]

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